

What are the physical and chemical properties of Methyl 7-oxoheptanoate?

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Compound of Interest

Compound Name: Methyl 7-oxoheptanoate

Cat. No.: B1352054

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An In-depth Technical Guide to Methyl 7-oxoheptanoate

Methyl 7-oxoheptanoate is a bifunctional organic compound containing both a methyl ester and an aldehyde group. This structure makes it a valuable intermediate in organic synthesis, particularly in the preparation of complex molecules such as prostanoids and insect pheromones.^{[1][2][3]} This guide provides a comprehensive overview of its physical and chemical properties, synthesis protocols, and key applications.

Physical and Chemical Properties

The physical and chemical properties of **Methyl 7-oxoheptanoate** are summarized below. These properties are essential for its handling, storage, and application in various chemical reactions.

General Properties

Property	Value	Source
CAS Number	35376-00-2	[4] [5]
Molecular Formula	C ₈ H ₁₄ O ₃	[4] [5] [6] [7]
Molecular Weight	158.19 g/mol	[4] [5] [6] [7]
IUPAC Name	methyl 7-oxoheptanoate	[5] [6]
Synonyms	Methyl 6-formylhexanoate, Methyl pimelaldehyde, 7- oxoheptanoic acid methyl ester	[5] [6] [8]
Appearance	Colorless liquid	[8]

Physicochemical Data

Property	Value	Source
Density	1.0 ± 0.1 g/cm ³	[4]
Boiling Point	210.2 ± 23.0 °C at 760 mmHg	[4] [6] [8]
	65–80 °C at 0.1 mmHg	[9]
Melting Point	-60 °C	[8]
Flash Point	82.0 ± 22.7 °C	[4] [8]
Refractive Index (n ²⁰ D)	1.423	[4]
Vapor Pressure	0.2 ± 0.4 mmHg at 25°C	[4]
Solubility	Soluble in organic solvents like ethanol, ether, and acetone. Slightly soluble in water (5.7 g/L at 25 °C).	[8] [10]
LogP	0.86	[4] [11]

Spectral Information

Spectroscopic data is crucial for the identification and characterization of **Methyl 7-oxoheptanoate**.

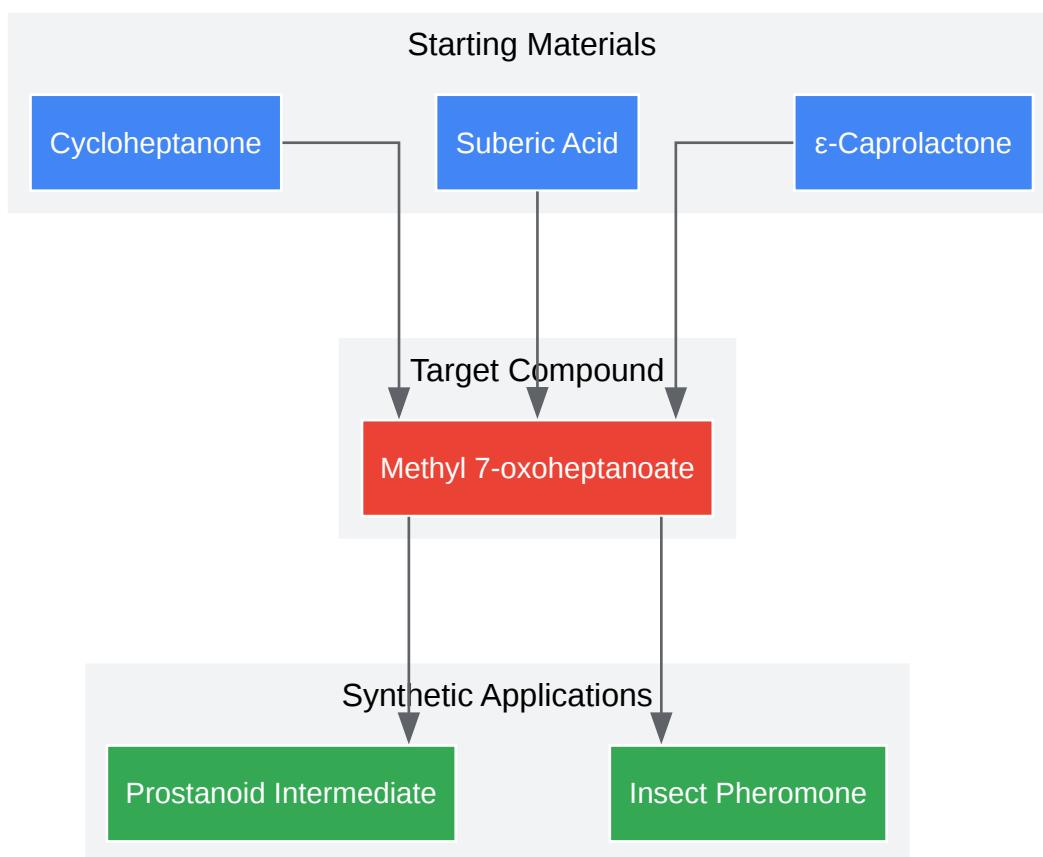
- ^1H -NMR (CDCl_3): Signals include $\delta=1.2\text{-}1.4$ (m, 4H), $1.5\text{-}1.65$ (m, 4H), 2.27 (t, 2H, $J=7.5\text{Hz}$), and 3.62 (s, 3H).[1]
- ^{13}C NMR: Spectral data is available and can be found in databases like SpectraBase.[5]
- Infrared (IR) Spectroscopy (film): Characteristic peaks are observed at $\nu = 1725$ (CO) cm^{-1} .[1]
- Mass Spectrometry (MS): The mass spectrum shows characteristic fragmentation patterns.[1][5]

Chemical Reactivity and Applications

Methyl 7-oxoheptanoate serves as a key building block in the synthesis of various high-value chemicals.

- Prostanoid Synthesis: It is a precursor to 2-(6-methoxycarbonylhexyl)-cyclopent-2-en-1-one, a vital intermediate for the synthesis of prostanoids.[1][2][3]
- Pheromone Synthesis: The compound is utilized in the synthesis of insect sex pheromones, such as (7E,9Z)-7,9-dodecadien-1-yl acetate, the pheromone of the European grapevine moth (*Lobesia botrana*).[1]

Its bifunctional nature allows for selective reactions at either the aldehyde or the ester group, providing synthetic versatility.



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Caption: Synthetic pathways to and applications of **Methyl 7-oxoheptanoate**.

Experimental Protocols

Several methods for the synthesis of **Methyl 7-oxoheptanoate** have been reported.[1][2][3][9] A common and efficient method involves the oxidation of methyl 7-hydroxyheptanoate, which is derived from cycloheptanone.[1]

Synthesis from Cycloheptanone

This two-step protocol provides a good yield of the target compound.[1]

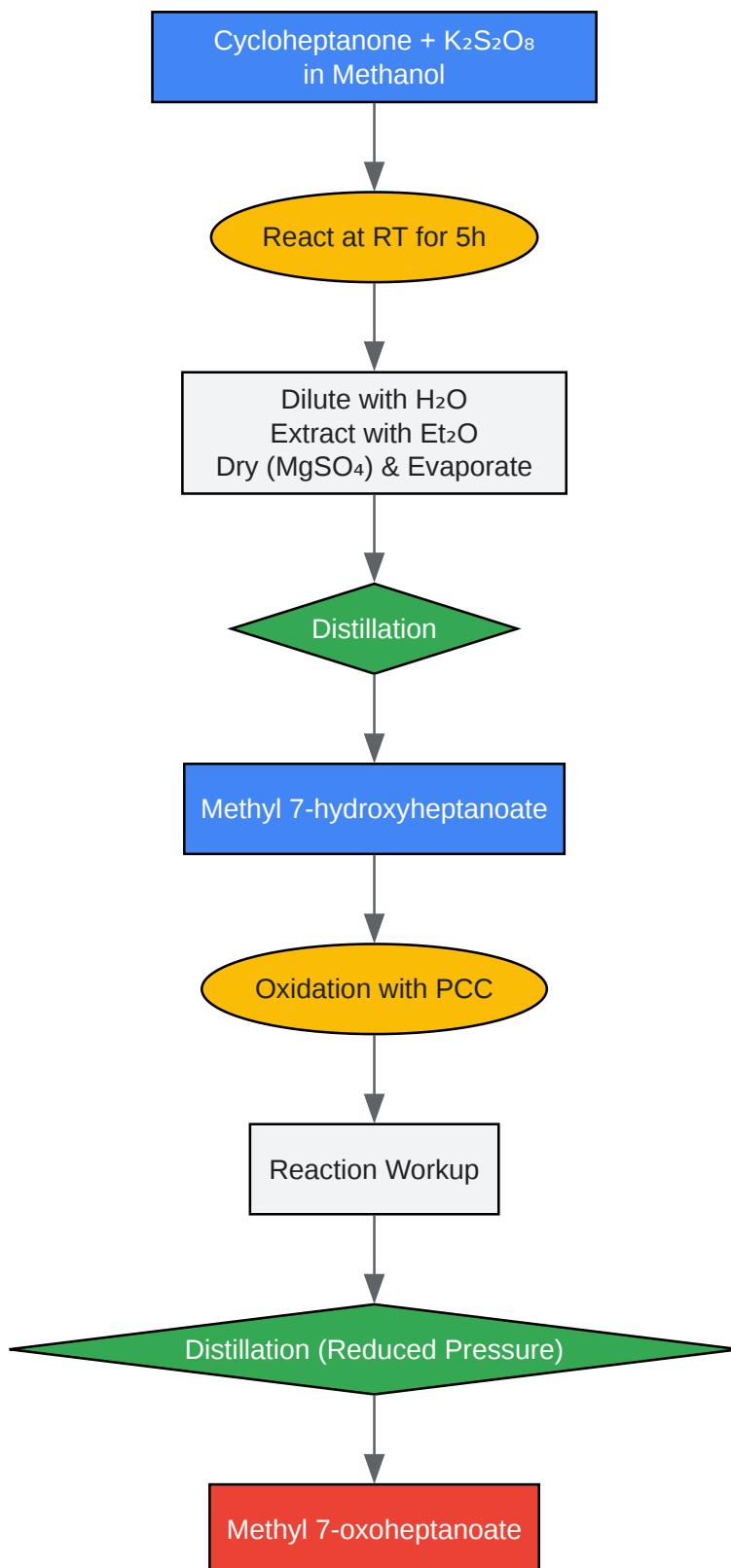
Step 1: Synthesis of Methyl 7-hydroxyheptanoate

- A solution of potassium persulfate (72.16 g, 0.266 mol) in water is prepared.

- The solution is cooled to 10-15 °C with stirring.
- A solution of cycloheptanone (9.96 g, 0.089 mol) in methanol (30 ml) is added dropwise at 15 °C.
- The mixture is allowed to react at room temperature for 5 hours.
- The mixture is diluted with water (700 ml) and extracted with diethyl ether (3 x 200 ml).
- The combined organic layers are dried over magnesium sulfate ($MgSO_4$), filtered, and the solvent is evaporated.
- The crude product is purified by distillation to yield pure methyl 7-hydroxyheptanoate.[\[1\]](#)

Step 2: Oxidation to **Methyl 7-oxoheptanoate**

- Pyridinium chlorochromate (PCC) is used as the oxidizing agent.
- Methyl 7-hydroxyheptanoate from the previous step is dissolved in a suitable solvent (e.g., dichloromethane).
- The solution is treated with PCC, and the reaction is monitored for completion.
- Upon completion, the reaction mixture is worked up to isolate the crude product.
- Purification by distillation under reduced pressure (b.p. 90-92 °C at 1.5 mmHg) affords pure **Methyl 7-oxoheptanoate**.[\[1\]](#)



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Caption: Experimental workflow for the synthesis of **Methyl 7-oxoheptanoate**.

Safety Information

Methyl 7-oxoheptanoate is classified as a combustible liquid and may cause skin, eye, and respiratory irritation.^[5] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling this compound.^[8] It should be stored and handled away from ignition sources.^[8]

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